An In-depth Technical Guide on the Physicochemical Properties of Dibutyl Chlorendate

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Compound of Interest		
Compound Name:	Dibutyl chlorendate	
Cat. No.:	B156090	Get Quote

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Disclaimer: This document provides a comprehensive overview of the available physicochemical data for **Dibutyl chlorendate**. It is important to note that experimentally determined values for several key properties, including melting point, water solubility, and the octanol-water partition coefficient, are not readily available in the public domain. The information presented herein is compiled from various safety data sheets and chemical databases. Standardized experimental protocols are provided to guide researchers in determining these properties.

Core Physicochemical Properties

Dibutyl chlorendate, with the IUPAC name dibutyl 1,4,5,6,7,7-hexachlorobicyclo[2.2.1]hept-5-ene-2,3-dicarboxylate, is a chlorinated bicyclic ester.[1] Its physicochemical properties are crucial for understanding its environmental fate, transport, and potential biological interactions.

Data Presentation

A summary of the available quantitative data for **Dibutyl chlorendate** is presented in Table 1. It is important to note that some of these values are predicted and have not been experimentally verified.

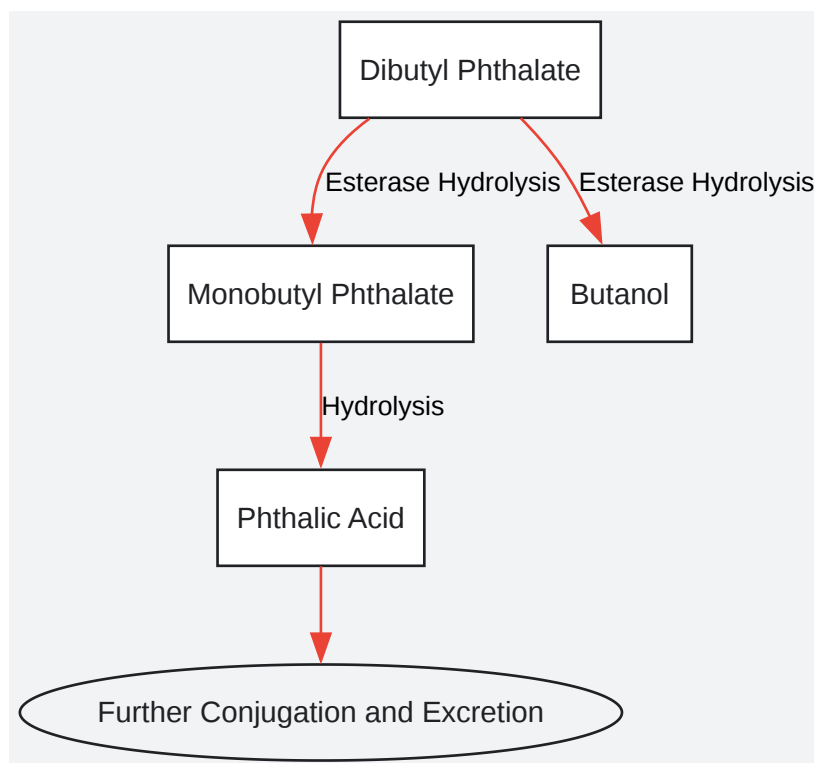| Property	Value	Source
Molecular Formula	$C_{17}H_{20}Cl_6O_4$	[1]
Molecular Weight	501.06 g/mol	[1]
Physical State	Oily Liquid	
Color	Colorless	[2]
Melting Point	Data not available	
Boiling Point	500.5 °C at 760 mmHg	
Density	1.46 g/cm^3	
Vapor Pressure	3.78×10^{-10} mmHg at 25°C	
Flash Point	163.7 °C	
Water Solubility	Data not available	
Octanol-Water Partition Coefficient (logP)	5.2 (Computed)	[2]
Hydrolysis	Data not available; expected to hydrolyze due to ester groups.	
Thermal Decomposition	Data not available; decomposition of related hexachloronorbornene derivatives has been studied. [3]	

Experimental Protocols

Detailed methodologies for determining key physicochemical properties are outlined below, based on internationally recognized OECD guidelines.

Melting Point Determination (OECD TG 102)

The melting point of a substance is the temperature at which the material changes from a solid to a liquid state. For pure crystalline solids, this transition is sharp.

Workflow for Melting Point Determination

Sample Preparation

Dry the substance → Finely powder the substance → Pack into capillary tube (2-4 mm height) → Place capillary in melting point apparatus → Heat at a rapid rate to determine approximate melting range

Measurement

Cool and repeat with a slow heating rate (1°C/min) near the approximate melting point → Record temperature at which melting begins and ends

Data Reporting

Note any decomposition or color change

Report the melting range

Equilibration

Add excess substance to water in a flask → Agitate at a constant temperature → Allow to stand for phase separation → Centrifuge or filter to remove undissolved solid

Analysis

Take a known volume of the aqueous phase → Determine the concentration of the substance using a suitable analytical method (e.g., HPLC, GC)

Calculation

Calculate the mean concentration from at least three determinations

Preparation	Partitioning	Analysis & Calculation
Pre-saturate octanol with water and water with octanol → Prepare a solution of the substance in one of the phases →	Mix the solution with the other phase in a flask → Shake at a constant temperature until equilibrium is reached → Centrifuge to separate the phases →	Determine the concentration of the substance in both phases → Calculate P = C_octanol / C_water → logP = log10(P)

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References

- 1. Chlorinated Paraffins - Toxicological Risks of Selected Flame-Retardant Chemicals - NCBI Bookshelf [ncbi.nlm.nih.gov]

- 2. Dibutyl chlorendate | C17H20Cl6O4 | CID 221178 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. electronicsandbooks.com [electronicsandbooks.com]

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